

# Batabulin sodium apoptosis assay concentration

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## Compound Focus: Batabulin Sodium

CAS No.: 195533-98-3

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## Mechanism of Action and Apoptosis Induction

**Batabulin sodium** (T138067 sodium) is an antitumor agent that acts by **covalently and selectively binding to a subset of  $\beta$ -tubulin isotypes**, specifically at a conserved **Cys-239** residue. This binding disrupts microtubule polymerization, leading to a collapse of the cytoskeleton, alterations in cell morphology, and cell-cycle arrest at the **G2/M boundary**. Ultimately, these effects trigger apoptotic cell death [1] [2] [3].

The tables below summarize the key quantitative data for **Batabulin sodium's** activity:

**Table 1: In Vitro Apoptosis and Cell Cycle Analysis in MCF7 Cells [1]**

Assay Type	Concentration Range	Incubation Time	Key Findings
Cell Cycle Analysis	30 - 300 nM	24 hours	25-30% of cells showed tetraploid (4n) DNA content, indicating arrest at the G2/M phase.
Apoptosis Analysis	30 - 300 nM	24 hours	25-30% of cells showed reduced DNA content, characteristic of apoptosis.
Apoptosis Analysis	100 nM	48 hours	50-80% of the cell population was undergoing apoptosis.

Table 2: In Vivo Efficacy in Mouse Xenograft Model [1]

Parameter	Details
Animal Model	Male athymic nude mice (nu/nu) injected with CCRF-CEM cells
Dosage & Route	40 mg/kg, intraperitoneal injection
Dosing Schedule	Once per week (on days 5, 12, and 19)
Result	Impaired growth of drug-sensitive CCRF-CEM tumors

## Protocol: Apoptosis Assay via Cell Cycle Analysis

This protocol details the method for quantifying **Batabulin sodium**-induced apoptosis and cell cycle arrest in MCF7 cells, as referenced in the search results [1].

### Materials

- **Cell line:** MCF7 human breast cancer cells
- **Test compound:** **Batabulin sodium** (T138067 sodium) [1]
- **Solvent:** DMSO (for preparing stock and working concentrations) [1]
- **Essential reagents:** Propidium iodide (PI) staining solution, RNase A, ethanol (70%, ice-cold), phosphate-buffered saline (PBS)
- **Equipment:** Flow cytometer, cell culture incubator, centrifuge, water bath

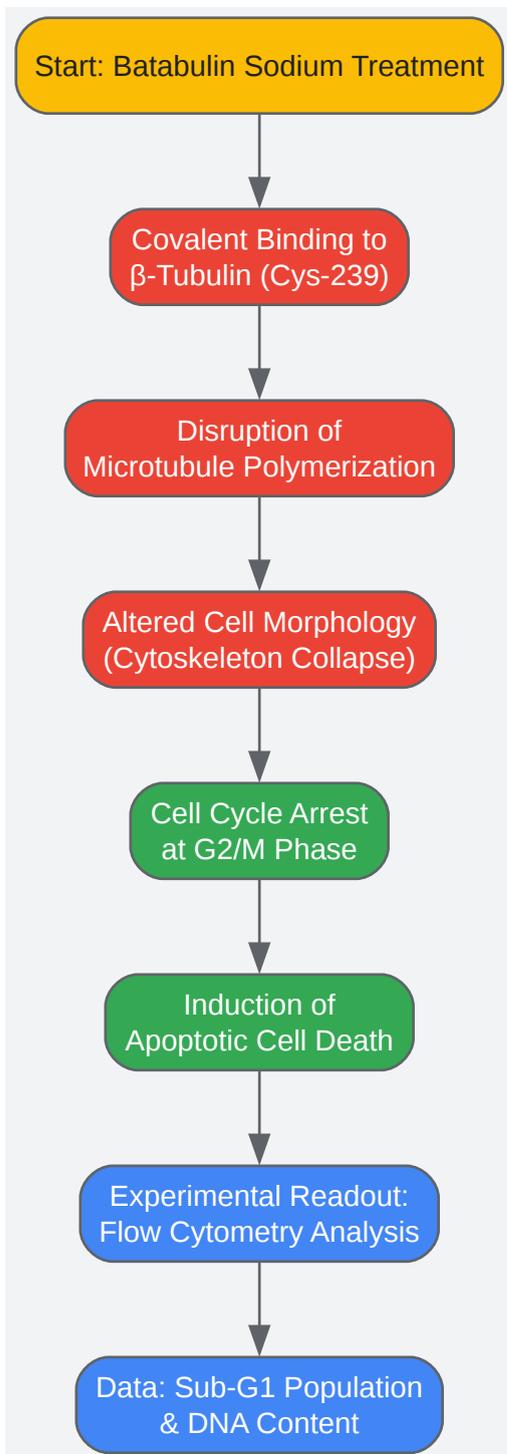
### Procedure

- **Cell Seeding and Culture:** Seed MCF7 cells in appropriate culture plates and allow them to adhere and grow under standard conditions (37°C, 5% CO<sub>2</sub>) until they reach 60-70% confluence.
- **Compound Treatment:** Prepare working concentrations of **Batabulin sodium** (e.g., 30 nM, 100 nM, 300 nM) in culture medium. Treat the cells with these concentrations. Include a vehicle control (DMSO at the same dilution as treated groups).
- **Incubation:** Incubate the cells for **24 hours** for cell cycle analysis or for **24-48 hours** for apoptosis analysis [1].

- **Cell Harvesting:** After incubation, harvest the cells by trypsinization, collect the supernatant (which may contain floating apoptotic cells), and combine with the trypsinized cells. Centrifuge the cell suspension and wash the pellet with PBS.
- **Fixation and Staining:** Resuspend the cell pellet gently in ice-cold 70% ethanol and fix at -20°C for at least 2 hours. After fixation, centrifuge the cells, remove the ethanol, and wash with PBS. Treat the cell pellet with RNase A to digest RNA, then stain with propidium iodide (PI) solution for DNA content analysis.
- **Flow Cytometry Analysis:** Analyze the stained cells using a flow cytometer. Use the PI signal to measure DNA content.
- **Data Analysis:** The percentage of cells in different phases of the cell cycle (G0/G1, S, G2/M) and the population of cells with sub-G1 DNA content (indicative of apoptosis) can be determined from the DNA content histograms.

## Experimental Workflow and Signaling Pathway

The following diagram illustrates the logical sequence of events from **Batabulin sodium** treatment to the final readout of apoptosis, integrating the key experimental steps:



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## Key Considerations for Researchers

- **Positive Control:** It is highly recommended to include a known apoptosis inducer, such as staurosporine, as a positive control to validate the assay performance [4].
- **Caspase Activation:** To provide further mechanistic insight, you can complement the cell cycle/apoptosis analysis with a Caspase-3/7 activity assay, which is a specific marker for apoptosis execution [4].
- **Solvent Handling: Batabulin sodium** is typically dissolved in DMSO. Ensure that the final concentration of DMSO in the culture medium does not exceed 0.1% (v/v) to avoid solvent toxicity to the cells [1] [3].
- **Cytotoxicity Correlation:** The pro-apoptotic effects (50-80% apoptosis at 100 nM for 48 hours) occur at concentrations well below the general cytotoxicity IC50 values reported in other cell lines, which can be in the micromolar range [3]. This suggests that apoptosis is a primary mechanism of action at these concentrations.

## Reference List

- MedChemExpress. **Batabulin sodium** (T138067 sodium) | Antitumor Agent [1].
- MedChemExpress. Batabulin (T138067) | Antitumor Agent [3].
- Nikon Corporation Healthcare Business Unit. Apoptosis assay using AI-driven fully automated ECLIPSE Ji [4].
- PMC. Alcolchicinoids bearing a Michael acceptor fragment for ... [2].

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## References

1. Batabulin sodium (T138067 sodium) | Antitumor Agent [medchemexpress.com]
2. Alcolchicinoids bearing a Michael acceptor fragment for ... [pmc.ncbi.nlm.nih.gov]
3. Batabulin (T138067) | Antitumor Agent [medchemexpress.com]
4. Apoptosis assay using AI-driven fully automated ECLIPSE Ji [microscope.healthcare.nikon.com]

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